

In-Depth Toxicological Profile: N-Benzyl-bis(2-chloroethyl)amine Hydrochloride

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Compound of Interest

Compound Name: *N-Benzyl-bis(2-chloroethyl)amine hydrochloride*

Cat. No.: B085150

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzyl-bis(2-chloroethyl)amine hydrochloride, also known by its CAS number 10429-82-0 and synonyms such as SY-1 and Embitol, is a nitrogen mustard compound.^[1] Nitrogen mustards are a class of alkylating agents, and this particular compound serves as an intermediate in the synthesis of various chemicals, including chemotherapeutic agents.^{[2][3]} Its structural similarity to other nitrogen mustards suggests a potential for significant toxicological effects, primarily through its ability to alkylate DNA and other macromolecules. This technical guide provides a comprehensive overview of the available toxicological data for **N-Benzyl-bis(2-chloroethyl)amine hydrochloride**, focusing on quantitative data, experimental methodologies, and mechanisms of action.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	10429-82-0	[1]
Molecular Formula	$C_{11}H_{15}Cl_2N \cdot HCl$	
Molecular Weight	268.61 g/mol	[4]
Appearance	White to off-white crystalline powder	[3]
Solubility	Soluble in water	[3]

Toxicological Data

The toxicological profile of **N-Benzyl-bis(2-chloroethyl)amine hydrochloride** is characterized by its acute toxicity, mutagenic potential, and effects on reproductive organs. As a nitrogen mustard, it is considered a hazardous substance.

Acute Toxicity

The primary quantitative data available for acute toxicity is the median lethal dose (LD50).

Species	Route of Administration	LD50	Toxic Effects	Reference
Mouse	Intraperitoneal	28 mg/kg	- Changes in bone marrow- Other blood changes- Paternal Effects: testes, epididymis, sperm duct	

Genotoxicity

Limited data suggests that **N-Benzyl-bis(2-chloroethyl)amine hydrochloride** is mutagenic.

Test System	Organism	Dose/Duration	Result	Reference
Mutation in microorganisms	Mold - Aspergillus nidulans	2500 μ mol/L	Mutagenic	

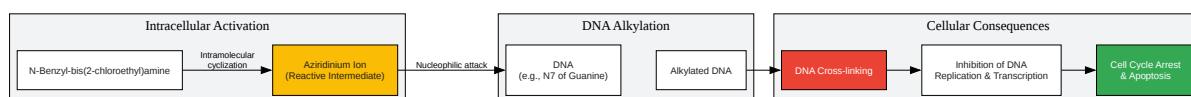
Other Toxicological Effects

The compound is classified as an irritant and is associated with the following health hazards based on GHS classifications:

- Toxic if swallowed[1]
- Harmful in contact with skin[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- Harmful if inhaled[1]
- May cause respiratory irritation[1]

Mechanism of Action

As a nitrogen mustard, **N-Benzyl-bis(2-chloroethyl)amine hydrochloride** is an alkylating agent. Its toxicity is primarily mediated through the covalent modification of cellular macromolecules, particularly DNA.



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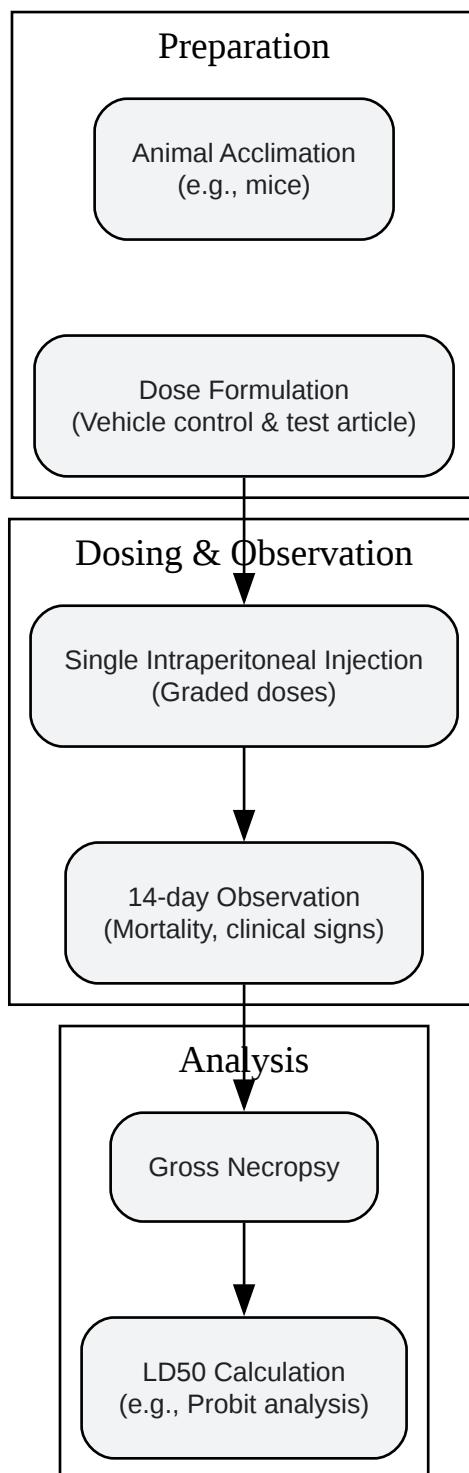
Caption: Proposed mechanism of action for **N-Benzyl-bis(2-chloroethyl)amine hydrochloride**.

The bis(2-chloroethyl)amine moiety can form a highly reactive aziridinium ion intermediate. This electrophilic species can then react with nucleophilic sites on DNA bases, most commonly the N7 position of guanine. The presence of two chloroethyl groups allows for a second alkylation event, leading to the formation of inter-strand or intra-strand DNA cross-links. These cross-links prevent DNA replication and transcription, ultimately leading to cell cycle arrest and apoptosis.

Experimental Protocols

Detailed experimental protocols for the toxicological studies on **N-Benzyl-bis(2-chloroethyl)amine hydrochloride** are not readily available in the public domain. However, standardized methodologies are typically followed for such assessments. Below are generalized workflows for acute toxicity and mutagenicity testing.

Acute Toxicity (LD50) Determination Workflow

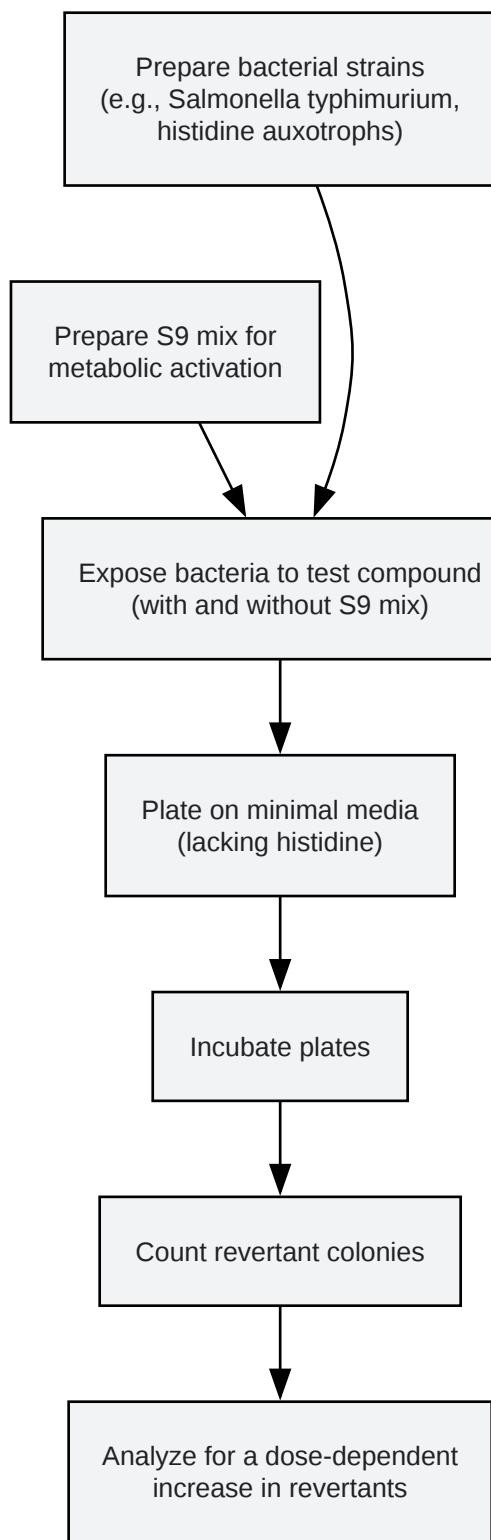


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Caption: Generalized workflow for an acute intraperitoneal LD50 study.

A typical acute toxicity study involves the administration of a single dose of the test substance to animals, followed by a 14-day observation period.^[5] Key parameters recorded include clinical signs of toxicity, body weight changes, and mortality. At the end of the observation period, a gross necropsy is performed on all animals. The LD50 value is then calculated using statistical methods.

Ames Test (Bacterial Reverse Mutation Assay) Workflow

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Caption: Generalized workflow for the Ames test.

The Ames test is a widely used method to assess the mutagenic potential of a chemical. It utilizes strains of bacteria that are auxotrophic for a specific amino acid (e.g., histidine). The test determines if the chemical can cause a reverse mutation, allowing the bacteria to grow on a medium lacking that amino acid. The inclusion of a liver S9 fraction allows for the detection of mutagens that require metabolic activation.

Safety and Handling

Given its toxicological profile, **N-Benzyl-bis(2-chloroethyl)amine hydrochloride** should be handled with extreme care in a laboratory setting.

- Engineering Controls: Use only in a chemical fume hood.
- Personal Protective Equipment: Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid contact with skin and eyes. Avoid inhalation of dust. Wash thoroughly after handling.[\[6\]](#)
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[\[7\]](#)

Conclusion

N-Benzyl-bis(2-chloroethyl)amine hydrochloride is a reactive alkylating agent with significant toxicological properties. The available data indicates acute toxicity, particularly via the intraperitoneal route, and mutagenic activity. Its mechanism of action is consistent with that of other nitrogen mustards, involving the formation of DNA adducts and cross-links. While detailed study reports are not widely available, the provided information, based on its chemical class and existing data, underscores the need for stringent safety precautions during its handling and use in research and development. Further studies would be beneficial to fully characterize its toxicological profile, including carcinogenicity and reproductive toxicity, across different species and routes of exposure.

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